

Application Notes and Protocols for UNC-2170

Stock Solution Preparation

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Compound of Interest

Compound Name: UNC-2170

Cat. No.: B10770148

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **UNC-2170** stock solutions. **UNC-2170** is a small molecule inhibitor of p53-binding protein 1 (53BP1), a key protein in the DNA damage response pathway.[\[1\]](#)[\[2\]](#)

Introduction

UNC-2170 is a functionally active, fragment-like ligand for 53BP1 with a binding affinity (Kd) of 22 μ M.[\[3\]](#)[\[4\]](#) It acts as an antagonist to 53BP1 in cellular lysates.[\[2\]](#) By binding to the tandem tudor domain of 53BP1, **UNC-2170** competitively inhibits the recognition of methylated lysine residues on histone proteins, a crucial step in the recruitment of 53BP1 to sites of double-strand DNA breaks.[\[1\]](#)[\[2\]](#)[\[5\]](#) This inhibition plays a central role in modulating the DNA Damage Repair (DDR) pathways, specifically by promoting non-homologous end joining (NHEJ) repair.[\[1\]](#)[\[2\]](#)[\[3\]](#) Due to its role in DNA repair, **UNC-2170** is a valuable tool for studying cancer biology and developing novel therapeutic strategies.

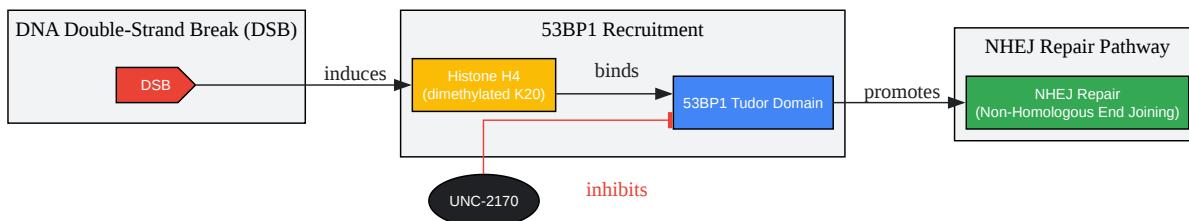
Quantitative Data

A summary of the key quantitative data for **UNC-2170** Hydrochloride is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	$C_{14}H_{21}BrN_2O \cdot HCl$	[1] [2]
Molecular Weight	349.7 g/mol	[1] [2]
Purity	>98%	[1] [2]
CAS Number	1648707-58-7	[1] [2]
Appearance	White powder	[6]
Solubility in DMSO	40 mg/mL	[1] [2]
Solubility in Water	50 mg/mL	[1] [2]
Binding Affinity (Kd)	$22 \pm 2.5 \mu M$	[1] [2]
IC ₅₀	29 μM	[3]

Signaling Pathway of UNC-2170

UNC-2170 exerts its effect by inhibiting 53BP1, a critical component of the Non-Homologous End Joining (NHEJ) pathway for repairing double-strand DNA breaks. The diagram below illustrates the simplified signaling pathway.



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Caption: **UNC-2170** inhibits the 53BP1 Tudor Domain, disrupting NHEJ DNA repair.

Experimental Protocols

Preparation of a 15 mM UNC-2170 Stock Solution in DMSO

This protocol details the steps to reconstitute lyophilized **UNC-2170** Hydrochloride to a 15 mM stock solution using DMSO.

Materials:

- **UNC-2170** Hydrochloride (lyophilized powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer

Procedure:

- Equilibration: Allow the vial of lyophilized **UNC-2170** to equilibrate to room temperature for at least 1 hour before opening.
- Reconstitution: For a 15 mM stock solution, reconstitute 5 mg of **UNC-2170** powder in 0.95 mL of DMSO.^{[1][2]}
- Dissolution: Vortex the solution thoroughly to ensure the powder is completely dissolved. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.^[3]
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials to avoid multiple freeze-thaw cycles.^[2]
- Storage: Store the aliquoted stock solution at -20°C or -80°C.^{[2][3]}

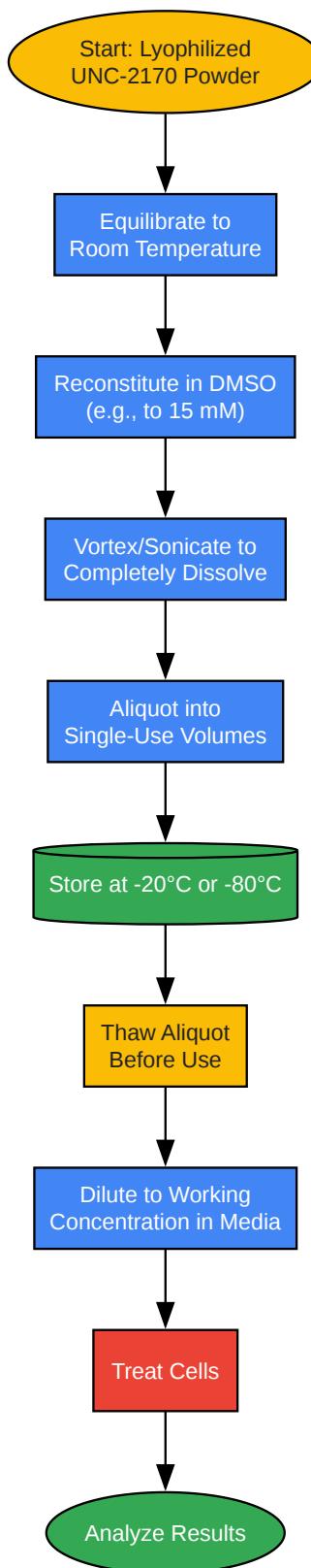
Storage and Stability

Proper storage of **UNC-2170** is crucial to maintain its potency.

- Lyophilized Powder: Store at -20°C, desiccated. In this form, the chemical is stable for up to 24 months.[2]
- Stock Solution in DMSO: Once in solution, store at -20°C for up to 3 months or at -80°C for up to 6 months.[2][3][7] Protect from light.[3] It is recommended to use the solution within 1 month if stored at -20°C.[3][8] Avoid repeated freeze-thaw cycles.[2]

Experimental Workflow

The following diagram outlines the general workflow for preparing and using a **UNC-2170** stock solution in a typical cell-based assay.



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Caption: Workflow for preparing and using **UNC-2170** stock solution.

Disclaimer: **UNC-2170** is for research use only and is not for use in diagnostic or therapeutic procedures in humans.[\[6\]](#) Always refer to the manufacturer's specific instructions and safety data sheets for handling chemical reagents.

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